

# Forsythide Dimethyl Ester: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Forsythide dimethyl ester

Cat. No.: B13424227

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This technical guide provides a comprehensive overview of **Forsythide dimethyl ester**, a naturally occurring iridoid glycoside, for researchers, scientists, and drug development professionals. This document details its chemical properties, including its CAS number and molecular structure, and delves into its potential therapeutic applications, focusing on its anti-inflammatory and anticancer activities.

## Chemical and Physical Properties

**Forsythide dimethyl ester** is a compound with significant interest in the scientific community due to its biological activities. A summary of its key chemical and physical data is presented below.

Property	Value	Source(s)
CAS Number	42830-22-8	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>11</sub>	[1]
Molecular Weight	418.40 g/mol	[1]
IUPAC Name	dimethyl (1S,4aS,7S,7aS)-1- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 1,4a,5,6,7,7a- hexahydrocyclopenta[c]pyran- 4,7-dicarboxylate	[1]
SMILES	<chem>COC(=O)C1CCC2C1C(OC=C 2C(=O)OC)OC3C(C(C(C(O3)C O)O)O)O</chem>	[1]
Appearance	Powder	[1]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	[1]
Storage	Store at -20°C	[1]

## Molecular Structure

The two-dimensional chemical structure of **Forsythide dimethyl ester** is depicted below, illustrating the arrangement of atoms and bonds within the molecule.

(Image of the 2D chemical structure of **Forsythide dimethyl ester** would be inserted here if image generation were supported)

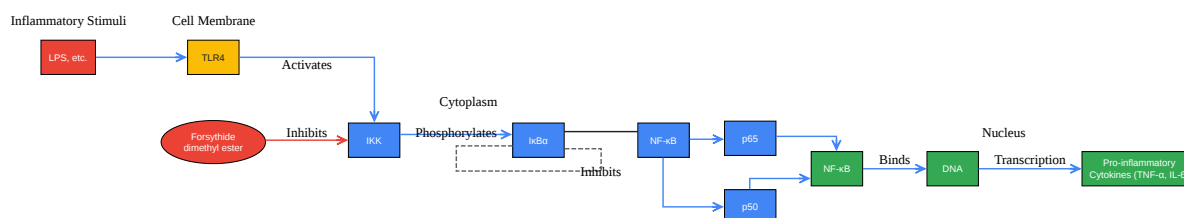
Caption: 2D Chemical Structure of **Forsythide dimethyl ester**.

## Biological Activities and Signaling Pathways

**Forsythide dimethyl ester**, naturally found in the leaves of *Eriobotrya japonica*, has demonstrated potential as a therapeutic agent in the management of inflammatory conditions and various cancers.[1][2] Its mechanisms of action are rooted in the modulation of key cellular signaling pathways.

## Anti-inflammatory Activity

Plant-derived compounds are known to exert anti-inflammatory effects by suppressing key signaling pathways such as the nuclear factor- $\kappa$ B (NF- $\kappa$ B) and mitogen-activated protein kinase (MAPK) pathways.[3] These pathways are crucial in the production of pro-inflammatory cytokines. **Forsythide dimethyl ester** is reported to inhibit the production of these pro-inflammatory cytokines and reactive oxygen species (ROS), which are key mediators of inflammation.[1][2]



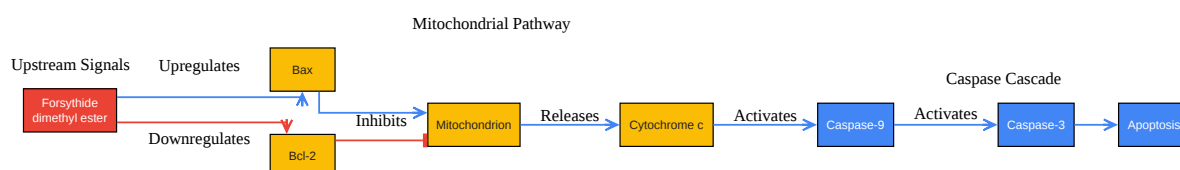
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Caption: Proposed anti-inflammatory mechanism of **Forsythide dimethyl ester** via inhibition of the NF- $\kappa$ B pathway.

## Anticancer Activity

The anticancer properties of **Forsythide dimethyl ester** are attributed to its ability to induce cell cycle arrest and apoptosis in cancer cells.[1][2] Many natural compounds exert their anticancer effects by modulating proteins involved in these processes.

Apoptosis, or programmed cell death, is a critical process for removing damaged or cancerous cells. **Forsythide dimethyl ester** is suggested to trigger apoptosis, a mechanism shared by many botanical derivatives which can involve the modulation of pro-apoptotic and anti-apoptotic proteins.[4]

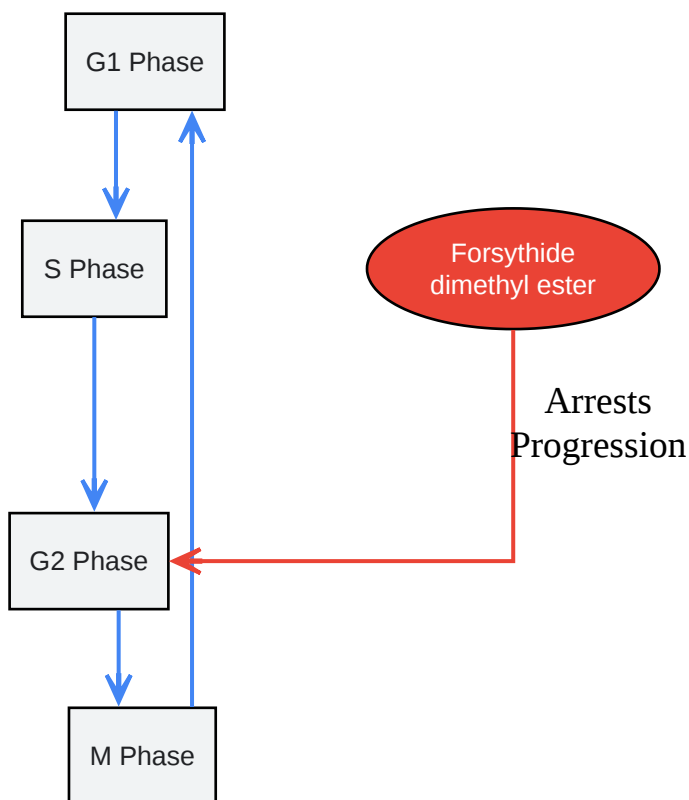


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Caption: Hypothetical intrinsic apoptosis pathway induced by **Forsythide dimethyl ester**.

By inducing cell cycle arrest, **Forsythide dimethyl ester** can halt the proliferation of cancer cells. This is a common anticancer mechanism where compounds interfere with the progression of the cell cycle, often at the G2/M phase, preventing cell division.

## Cell Cycle Progression



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- To cite this document: BenchChem. [Forsythide Dimethyl Ester: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13424227#forsythide-dimethyl-ester-cas-number-and-molecular-structure]

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